

Safeguarding Research: A Comprehensive Guide to Handling LAMPA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **LAMPA**

Cat. No.: **B1675755**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: This document provides essential safety and logistical information for the handling and disposal of **LAMPA** (Lysergic acid methylpropylamide), a potent, Schedule I controlled substance. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

LAMPA, a structural analog of lysergic acid diethylamide (LSD), is classified as a lysergamide and is primarily used in research and forensic applications.[\[1\]](#)[\[2\]](#) It is often supplied as a solution in acetonitrile, a flammable and toxic solvent.[\[2\]](#) Due to its high potency and regulatory status, all handling and disposal procedures must be conducted with the utmost care and in strict accordance with federal and institutional regulations.

Immediate Safety and Hazard Information

LAMPA is a hazardous substance with the following GHS classifications:

- Fatal if swallowed
- Fatal in contact with skin
- Fatal if inhaled

The common solvent, acetonitrile, presents additional hazards as a flammable liquid that is also toxic if swallowed, in contact with skin, or inhaled. It can cause serious eye irritation.

Hazard Summary Table

Substance	CAS Number	GHS Hazard Classifications	Key Hazards
LAMPA (Lysergic acid methylpropylamide)	40158-98-3	Acute Toxicity 2 (Oral, Dermal, Inhalation)	Fatal if swallowed, in contact with skin, or if inhaled.
Acetonitrile	75-05-8	Flammable Liquid 2, Acute Toxicity 4 (Oral, Dermal, Inhalation), Eye Irritation 2A	Highly flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following PPE is mandatory when handling **LAMPA** and its solutions.

PPE Requirements Table

Protection Type	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves. Check manufacturer's chemical resistance chart for acetonitrile.	Protects against skin contact with LAMPA, which is fatal, and acetonitrile, which is harmful and can be absorbed through the skin. Nitrile gloves offer good resistance to acetonitrile.
Eye and Face Protection	Chemical splash goggles and a face shield.	Provides protection against splashes of the LAMPA solution, which can cause serious eye irritation and systemic toxicity.
Body Protection	A lab coat, fully buttoned. Consider a chemically resistant apron for larger quantities.	Prevents contamination of personal clothing.
Respiratory Protection	All handling of LAMPA must be performed in a certified chemical fume hood.	Mitigates the risk of inhaling aerosols or vapors, which can be fatal.

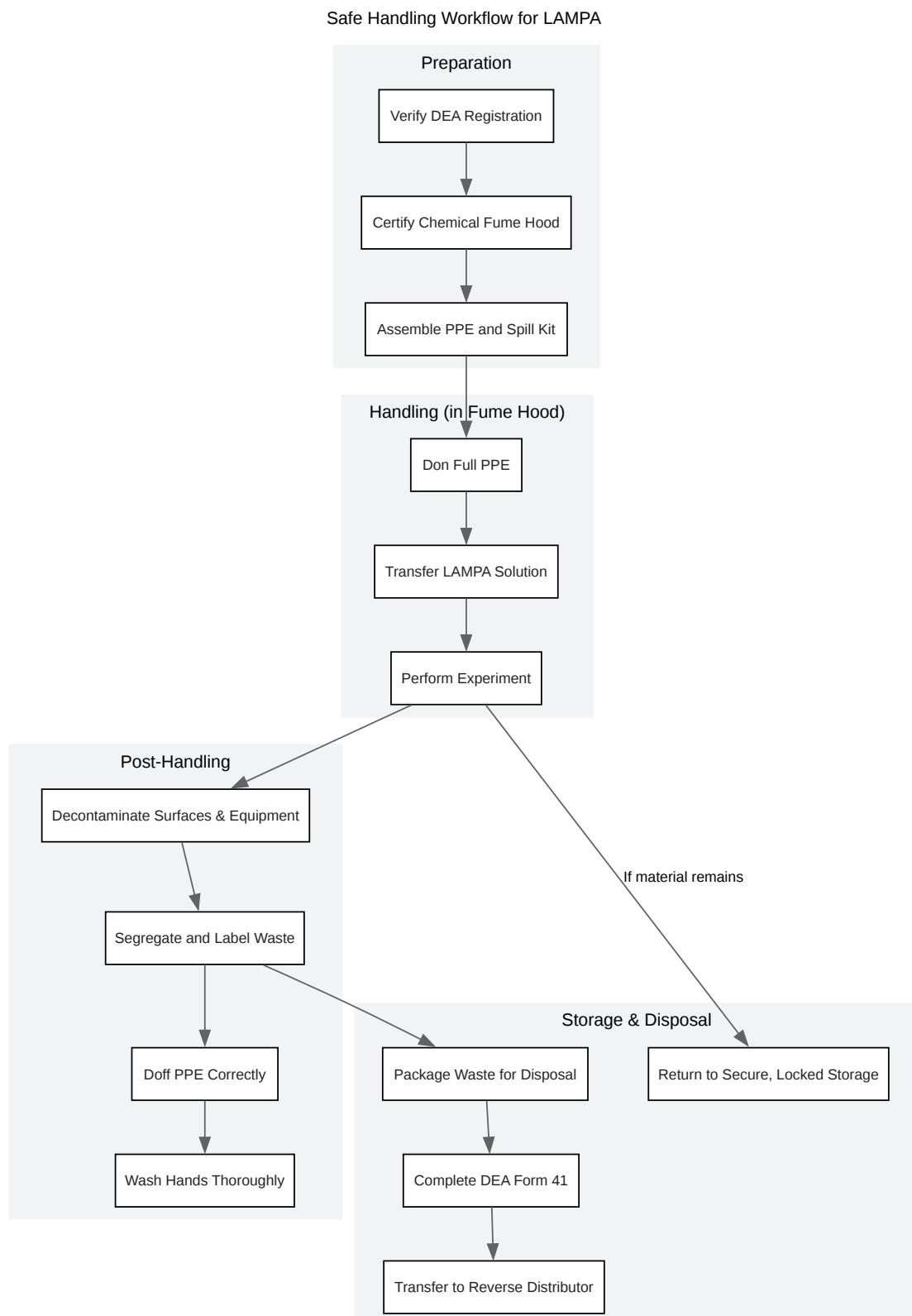
Operational Plan: A Step-by-Step Handling Protocol

The following is a generalized protocol for handling potent psychoactive compounds like **LAMPA** in a research setting. Specific experimental procedures should be adapted to this framework.

- Pre-Experiment Preparations:
 - Ensure you have an active DEA registration for Schedule I substances.
 - Verify that the chemical fume hood is certified and functioning correctly.
 - Designate a specific area within the lab for handling **LAMPA**.
 - Assemble all necessary equipment and PPE before retrieving the **LAMPA** container.

- Have a spill kit readily available.
- Handling Procedure:
 - Don all required PPE.
 - Work exclusively within the chemical fume hood.
 - Keep the container of **LAMPA** solution tightly sealed when not in use.
 - Use the smallest practical quantities for the experiment.
 - Avoid any direct contact with the substance. Use appropriate tools for transfers.
- Post-Experiment Procedures:
 - Decontaminate all surfaces and equipment that may have come into contact with **LAMPA**.
 - Properly segregate and label all waste streams (liquid, solid, sharps).
 - Remove PPE in the designated area, avoiding self-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Experimental Workflow for Handling LAMPA

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key procedural steps for the safe handling of **LAMPA**, from preparation to final disposal.

Disposal Plan

The disposal of Schedule I controlled substances is strictly regulated by the DEA.

- Waste Segregation: All materials contaminated with **LAMPA**, including solutions, empty containers, gloves, and pipette tips, must be collected as hazardous waste. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste: Waste must be stored in clearly labeled, sealed containers within a secure, designated area in the laboratory.
- DEA Regulations: As a Schedule I substance, **LAMPA** cannot be disposed of through standard chemical waste channels. Disposal must be handled by a DEA-registered "reverse distributor."
- Required Documentation: The transfer and disposal of **LAMPA** waste must be meticulously documented. For Schedule I and II substances, a DEA Form 222 is required for the transfer to a reverse distributor, and a DEA Form 41 must be completed to document the destruction of the substance.^[3]
- Institutional Procedures: Contact your institution's EHS office to coordinate the disposal of **LAMPA** waste through the proper channels. They will have established procedures with a licensed reverse distributor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glovesbyweb.com [glovesbyweb.com]

- 2. dl.novachem.com.au [dl.novachem.com.au]
- 3. easyrxcycle.com [easyrxcycle.com]
- To cite this document: BenchChem. [Safeguarding Research: A Comprehensive Guide to Handling LAMPA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675755#personal-protective-equipment-for-handling-lampa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com